

# IAG933 Technical Support Center: Solubility and Stability Guide

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## Compound of Interest

Compound Name: IAG933

Cat. No.: B10862049

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This technical support center provides researchers, scientists, and drug development professionals with essential information and troubleshooting guidance for the handling of **IAG933**, a potent YAP/TAZ-TEAD protein-protein interaction inhibitor.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **IAG933**?

A1: The recommended solvent for dissolving **IAG933** is dimethyl sulfoxide (DMSO).[\[1\]](#)[\[2\]](#)

Q2: How soluble is **IAG933** in DMSO?

A2: **IAG933** exhibits high solubility in DMSO. Different suppliers report slightly different maximum concentrations, so it is advisable to consult the product-specific datasheet. Reported solubilities are 100 mg/mL (188.69 mM) and 125 mg/mL (235.87 mM).[\[1\]](#)[\[2\]](#) For optimal dissolution, the use of fresh, moisture-free DMSO is recommended, and sonication may be necessary.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q3: What are the recommended storage conditions for **IAG933**?

A3: Proper storage is crucial to maintain the integrity of **IAG933**. Recommendations vary slightly between suppliers, but the general guidelines are summarized in the table below. It is always best to refer to the certificate of analysis provided with your specific lot.

## Data Presentation

Table 1: **IAG933** Solubility in DMSO

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	100[2]	188.69[2]	Use fresh DMSO as moisture can reduce solubility.[2]
DMSO	125[1]	235.87[1]	Ultrasonic assistance may be needed.[1]
DMSO	120[3]	226.43[3]	Sonication is recommended.[3]
DMSO	10 mM[4]	10[4]	No special notes provided.

Table 2: Recommended Storage Conditions for **IAG933**

Form	Storage Temperature	Duration	Supplier Recommendations
Powder	-20°C	3 years[2][5]	Aliquot to avoid repeated freeze-thaw cycles.[2]
Powder	4°C	2 years[1][5]	
In Solvent (DMSO)	-80°C	1 year[2] or 6 months[1][5]	
In Solvent (DMSO)	-20°C	1 month[1][2][5]	

## Experimental Protocols & Troubleshooting

Protocol 1: Preparation of **IAG933** Stock Solution in DMSO

- **Equilibration:** Allow the vial of powdered **IAG933** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM, 50 mM, or 100 mM).
- **Dissolution:** Vortex the solution gently. If the compound does not fully dissolve, sonicate the vial in a water bath for 10-15 minutes. Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials. Store the aliquots at -80°C for long-term storage or at -20°C for short-term storage, following the guidelines in Table 2.

#### Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in stock solution upon storage	The storage temperature is not low enough.	Store the stock solution at -80°C for better long-term stability.
The stock solution has undergone multiple freeze-thaw cycles.	Prepare single-use aliquots to avoid repeated temperature changes. <a href="#">[2]</a>	
The initial dissolution was incomplete.	Ensure complete dissolution by vortexing and, if necessary, sonicating before the initial storage.	
Variability in experimental results	Degradation of IAG933 in the stock solution.	Use a fresh aliquot of the stock solution for each experiment.
Inaccurate initial concentration of the stock solution.	Confirm the molecular weight on the product datasheet and accurately weigh the compound and measure the solvent volume.	
Difficulty dissolving IAG933 powder	The DMSO used is not fresh or is hygroscopic.	Use fresh, anhydrous DMSO. Moisture can significantly impact solubility. <a href="#">[1]</a> <a href="#">[2]</a>
Insufficient agitation.	Use a sonicator to aid dissolution. <a href="#">[1]</a> <a href="#">[3]</a>	

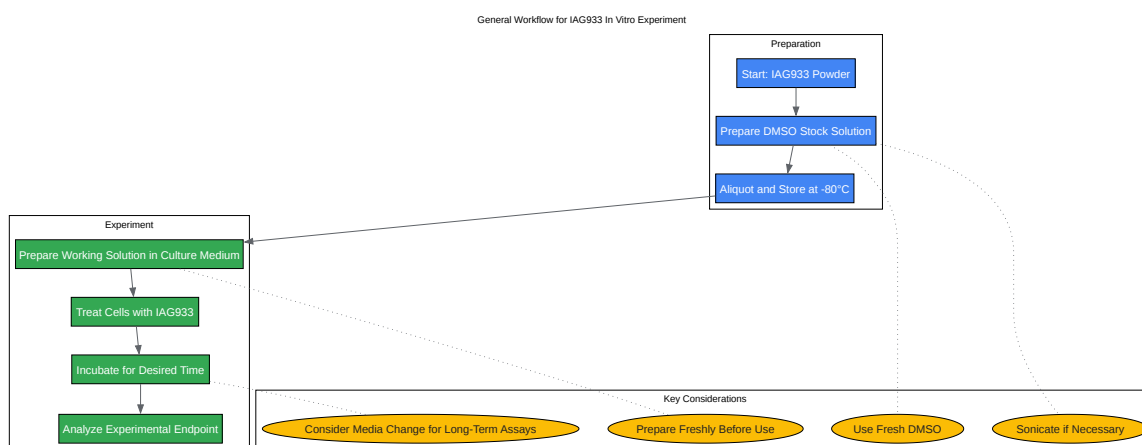
## Stability in Culture Media

Currently, there is limited publicly available data specifically detailing the stability of **IAG933** in various cell culture media over extended periods. In vitro studies have successfully used **IAG933** for periods of up to 72 hours.[\[1\]](#) However, without explicit stability data, it is recommended to take precautions to minimize potential degradation in aqueous environments.

Best Practices for Using **IAG933** in Cell Culture:

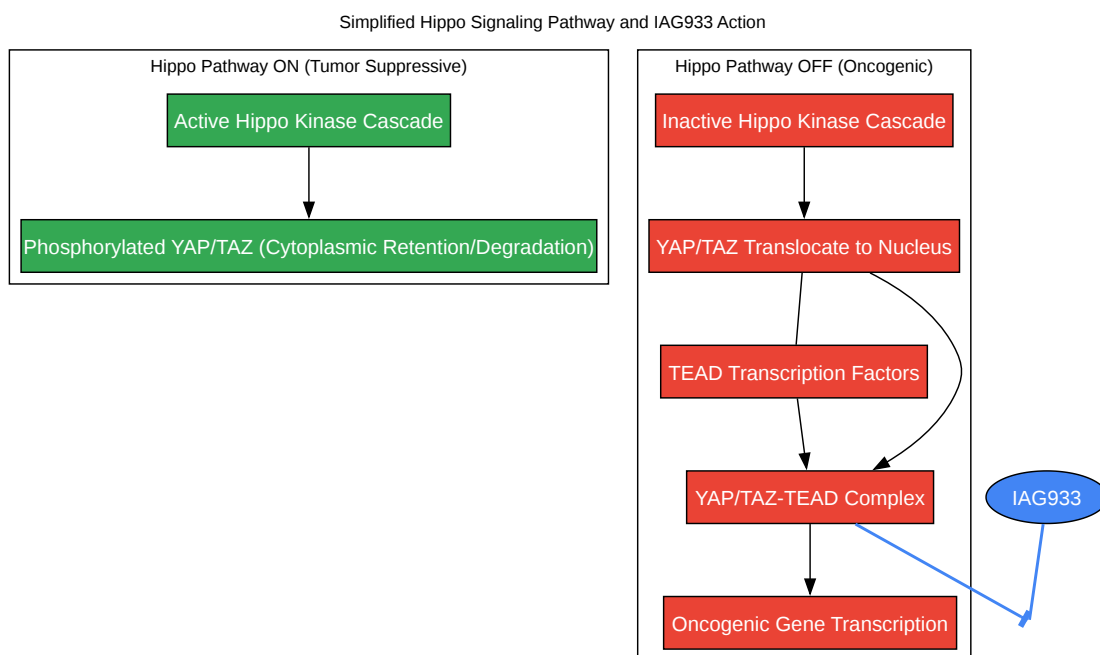
- **Fresh Working Solutions:** Prepare fresh dilutions of **IAG933** in your culture medium from a frozen DMSO stock solution immediately before each experiment.
- **Minimize Incubation Time in Media:** Add the **IAG933** working solution to the cells as soon as possible after preparation.
- **Consider Media Changes:** For longer-term experiments (e.g., beyond 24-48 hours), consider replacing the culture medium with freshly prepared **IAG933**-containing medium at regular intervals to maintain a consistent effective concentration.

## Visualized Workflows and Pathways



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Caption: Workflow for preparing and using **IAG933** in cell-based assays.



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Caption: **IAG933** inhibits the interaction between YAP/TAZ and TEAD.

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